

Historical discovery and isolation of elemental barium

Author: BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to the Historical Discovery and Isolation of Elemental **Barium**

This technical guide provides a comprehensive overview of the historical milestones leading to the discovery and eventual isolation of elemental **barium**. It is intended for researchers, scientists, and drug development professionals interested in the foundational chemistry of this alkaline earth metal. The document details the early observations of **barium**-containing minerals, the initial recognition of a new elemental earth, and the pioneering electrochemical methods that culminated in the isolation of metallic **barium**.

Early Observations and the "Bologna Stone"

The story of **barium** begins not in a formal laboratory, but with the curiosity of an Italian alchemist in the early 17th century. Vincenzo Casciarolo, a shoemaker from Bologna, discovered pebble-like stones near his home that exhibited a curious property: after being heated, they would glow in the dark.^[1] This phosphorescence of what became known as "Bologna stone" attracted the attention of scientists of the era.^[2] The mineral in question was barite (**barium** sulfate, BaSO_4).^[1]

Identification of a New "Earth"

It took over a century and a half for the scientific community to recognize that "Bologna stone" contained a new, unidentified element. In 1774, the Swedish chemist Carl Wilhelm Scheele was investigating pyrolusite (a manganese ore) and discovered a new base, or "earth," which he called baryta (**barium** oxide, BaO).^[2] Scheele was able to prepare crystals of **barium**

sulfate from this new earth. Around the same time, Johan Gottlieb Gahn found that the mineral barite was also composed of this same **barium** sulfate.[2] Despite identifying baryta as a new substance, neither Scheele nor Gahn were able to isolate the metallic element it contained.[3]

The Isolation of Elemental Barium by Sir Humphry Davy

The isolation of elemental **barium** was finally achieved in 1808 by the English chemist Sir Humphry Davy, a pioneer in the field of electrochemistry.[4][5][6] Fresh from his success in isolating sodium and potassium in 1807 using electrolysis, Davy applied this powerful new technique to the alkaline earths.[7][8][9]

Experimental Principle

Davy's initial attempts to electrolyze dry alkaline earths were unsuccessful due to their high melting points and poor electrical conductivity. The breakthrough came following a suggestion from the Swedish chemist Jöns Jacob Berzelius, who, along with Magnus Pontin, had successfully created amalgams of calcium and **barium** by electrolyzing their respective earths using a mercury cathode.[6] Davy adopted and refined this method, which involved the electrochemical reduction of **barium** ions from a molten salt into a mercury cathode, forming a **barium**-mercury amalgam. The more volatile mercury could then be removed by distillation, leaving behind the pure metallic **barium**. [10]

Experimental Apparatus and Reagents

Davy's apparatus was conceptually simple but required a significant source of electrical power for the time.[7]

- **Power Source:** A large voltaic pile, consisting of many pairs of copper and zinc plates, served as the battery. For some of his demonstrations, Davy used an enormous 600-plate battery.[7]
- **Electrolytic Cell:** A platinum spoon or dish was used to contain the reactants. Platinum was chosen for its inertness.
- **Electrodes:**
 - **Anode (Positive):** The platinum spoon itself served as the positive electrode.

- Cathode (Negative): A globule of mercury was placed in a depression within the reactant paste to act as the negative electrode.
- Reactants:
 - **Barium** Source: Moistened "barytes" (**barium** oxide, BaO) or witherite (**barium** carbonate, BaCO₃) was used as the source of **barium**.
 - Mercury Source: Red oxide of mercury (mercuric oxide, HgO) was mixed with the **barium** compound to facilitate the process.
 - Protective Medium: The entire experimental setup was submerged in naphtha, a volatile and oxygen-free liquid, to prevent the highly reactive **barium** from oxidizing upon formation.^[6]

Experimental Protocol

The following steps outline the methodology employed by Davy to isolate **barium**:

- Preparation of the Electrolyte Paste: A paste was created by mixing either **barium** oxide or **barium** carbonate with red oxide of mercury and moistening it with water to ensure electrical conductivity.
- Setup of the Electrolytic Cell: The paste was placed in a platinum spoon, which was connected to the positive terminal of the voltaic pile.
- Introduction of the Cathode: A small depression was made in the paste, and a globule of mercury was placed within it. A wire connected this mercury to the negative terminal of the voltaic pile.
- Prevention of Oxidation: The entire apparatus was covered with a layer of naphtha.
- Electrolysis: An electric current was passed through the paste. At the cathode, **barium** ions were reduced and dissolved into the mercury, forming a **barium**-mercury amalgam.
- Isolation of the Amalgam: After a period of electrolysis, the mercury, now containing dissolved **barium**, was collected.

- **Distillation of the Amalgam:** The **barium** amalgam was placed in a bent glass tube, which served as a retort. The tube was filled with naphtha, which was then boiled to expel any air, leaving an atmosphere of naphtha vapor. The tube was then sealed.
- **Final Isolation of Barium:** The amalgam was heated, causing the mercury to distill away, leaving behind the silvery-white elemental **barium**.

Davy noted that the amalgams of the alkaline earth metals oxidized within minutes when exposed to air but could be preserved for longer periods under naphtha.[\[6\]](#)

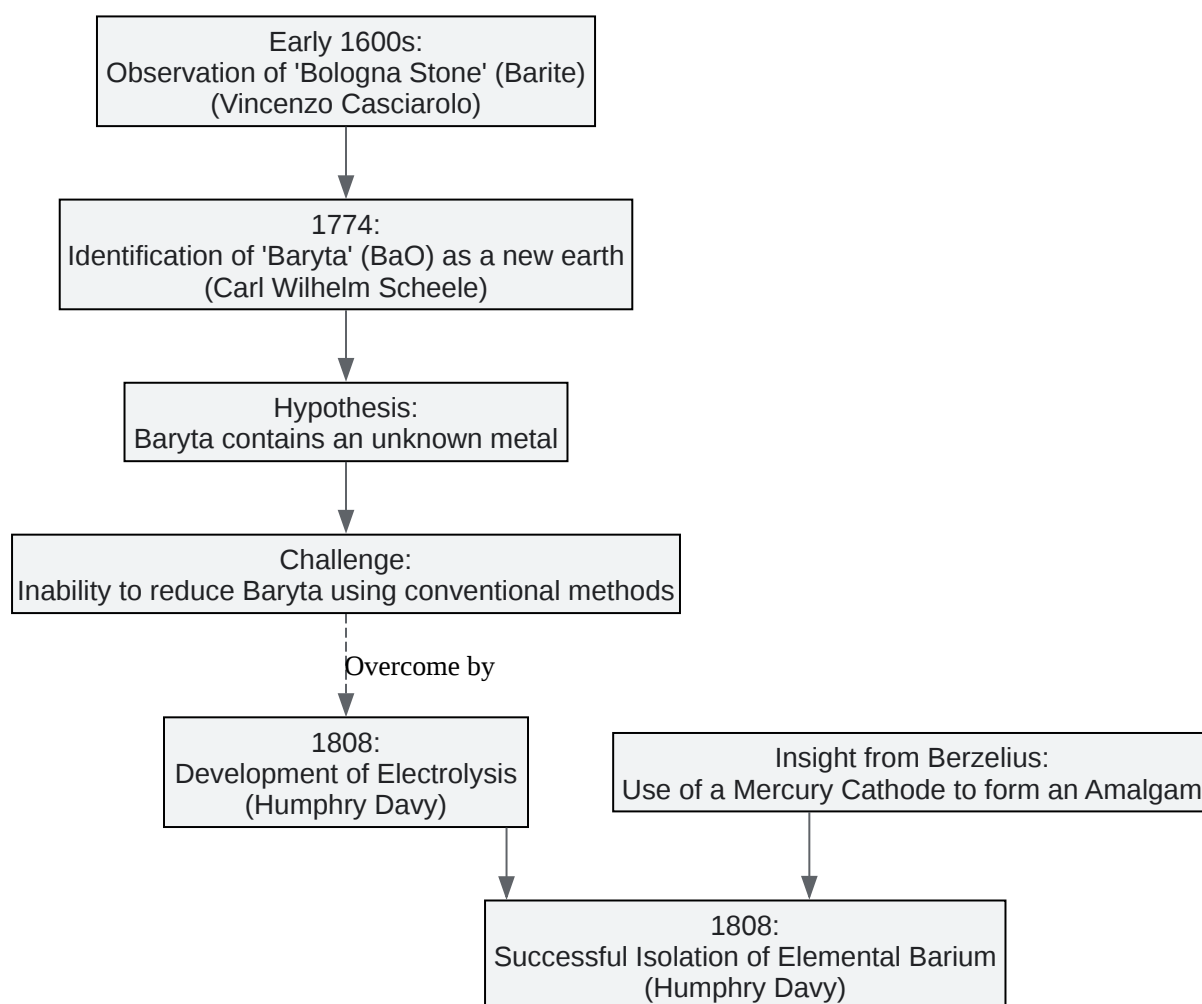
Data Presentation

While detailed quantitative data such as yields and purity from Davy's original experiments are not readily available, the following table summarizes the key historical developments and the individuals involved in the discovery and isolation of **barium**.

Year	Scientist(s)	Key Contribution
Early 1600s	Vincenzo Casciarolo	First documented observation of the phosphorescence of "Bologna stone" (barite). [1]
1774	Carl Wilhelm Scheele	Identified a new "earth," baryta (barium oxide), from pyrolusite and prepared barium sulfate. [2] [4]
c. 1774	Johan Gottlieb Gahn	Independently found that barite is composed of barium sulfate. [2]
1808	Sir Humphry Davy	First to isolate elemental barium via electrolysis of molten barium salts using a mercury cathode. [3] [4]

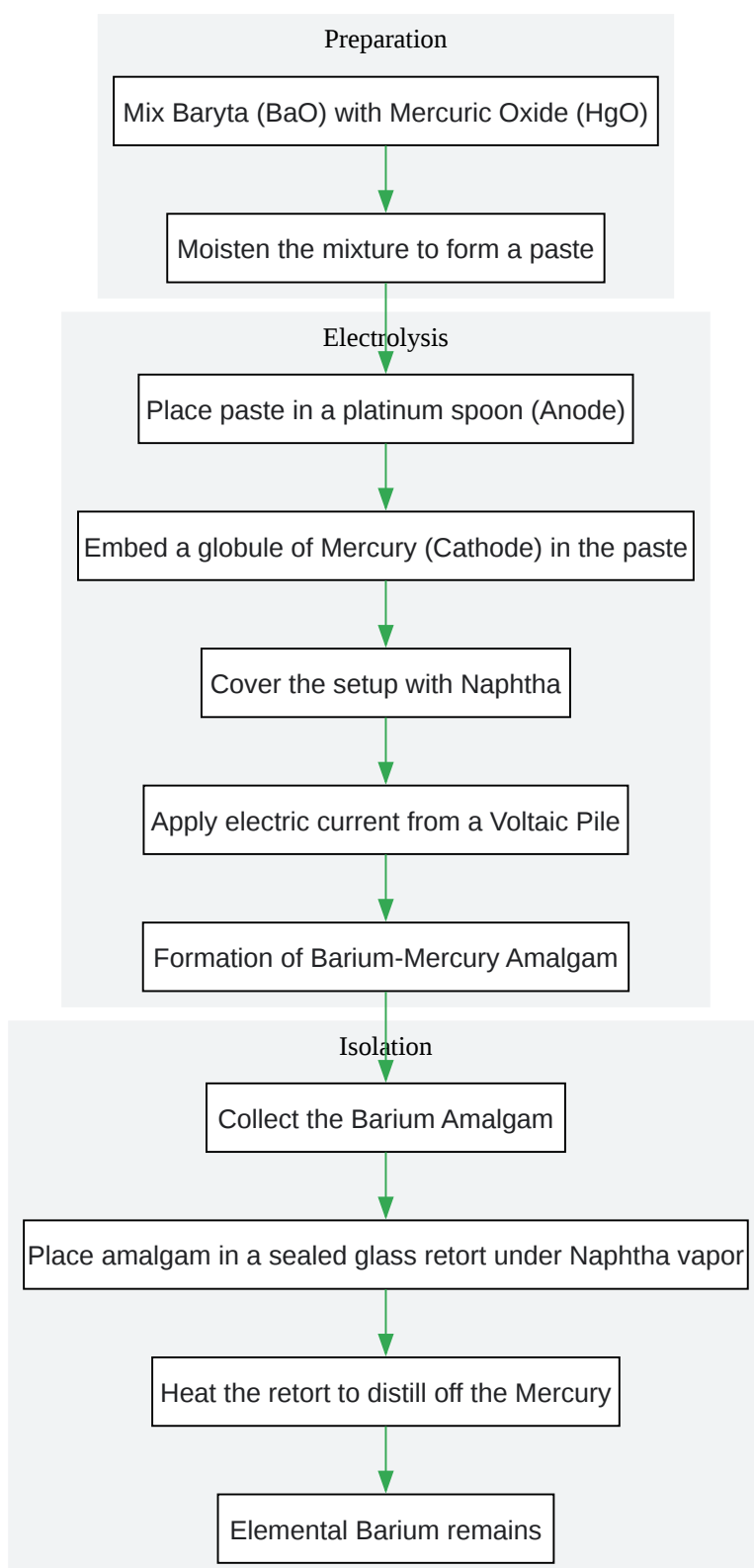
Visualizations

The following diagrams illustrate the logical progression of the discovery of **barium** and the experimental workflow for its isolation.



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Caption: Logical progression leading to the isolation of elemental **barium**.



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Caption: Experimental workflow for Humphry Davy's isolation of **barium**.

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- To cite this document: BenchChem. [Historical discovery and isolation of elemental barium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147875#historical-discovery-and-isolation-of-elemental-barium]

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